

# 30-Oxopseudotaraxasterol: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 30-Oxopseudotaraxasterol

Cat. No.: B12319660

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**30-Oxopseudotaraxasterol**, a pentacyclic triterpenoid isolated from plants of the *Pulicaria* genus, represents a promising yet understudied natural product. With a Chemical Abstracts Service (CAS) number of 160481-71-0, its structural features suggest potential biological activities analogous to more extensively researched triterpenoids like Taraxasterol. This technical guide provides a comprehensive overview of the available information on **30-Oxopseudotaraxasterol**, including its chemical identity, physicochemical properties, and putative biological activities. Due to the limited specific research on this compound, this document also extrapolates potential experimental protocols and signaling pathways based on studies of structurally related molecules. This guide aims to serve as a foundational resource to stimulate further investigation into the therapeutic potential of **30-Oxopseudotaraxasterol**.

## Chemical Identity and Physicochemical Properties

**30-Oxopseudotaraxasterol** is a triterpenoid characterized by a five-ring carbon skeleton. While a definitive IUPAC name is not consistently reported across all databases, a plausible name based on its structure is 3 $\beta$ -hydroxytaraxaster-20-en-30-al.

Table 1: Physicochemical Data for **30-Oxopseudotaraxasterol**

Property	Value	Source
CAS Number	160481-71-0	[1]
Molecular Formula	C <sub>30</sub> H <sub>48</sub> O <sub>2</sub>	[1]
Molecular Weight	440.7 g/mol	[1]
Source	Pulicaria canariensis ssp. lanata, Pulicaria burchardii	[1]

## Putative Biological Activities and Therapeutic Potential

Direct experimental evidence for the biological activities of **30-Oxopseudotaraxasterol** is scarce. However, the *Pulicaria* genus, from which it is isolated, is known to be a rich source of bioactive compounds, including sesquiterpenoids and flavonoids, which have demonstrated cytotoxic and anti-inflammatory properties.[1][2]

Furthermore, the structural similarity of **30-Oxopseudotaraxasterol** to Taraxasterol suggests that it may share similar pharmacological effects. Taraxasterol has been shown to possess anti-inflammatory and anti-cancer properties, notably through the modulation of signaling pathways such as PI3K/AKT.

Based on these relationships, **30-Oxopseudotaraxasterol** is hypothesized to exhibit:

- Anti-inflammatory activity: By potentially modulating inflammatory mediators.
- Cytotoxic activity: Against various cancer cell lines.

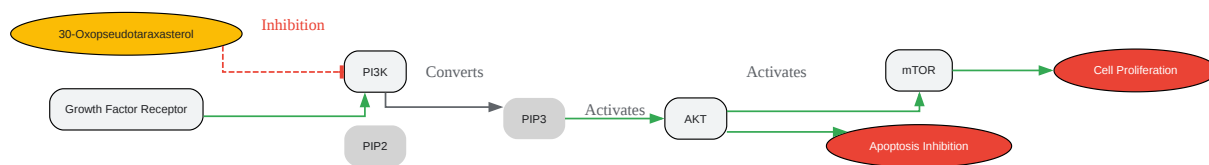
Further research is required to validate these hypotheses and elucidate the specific mechanisms of action.

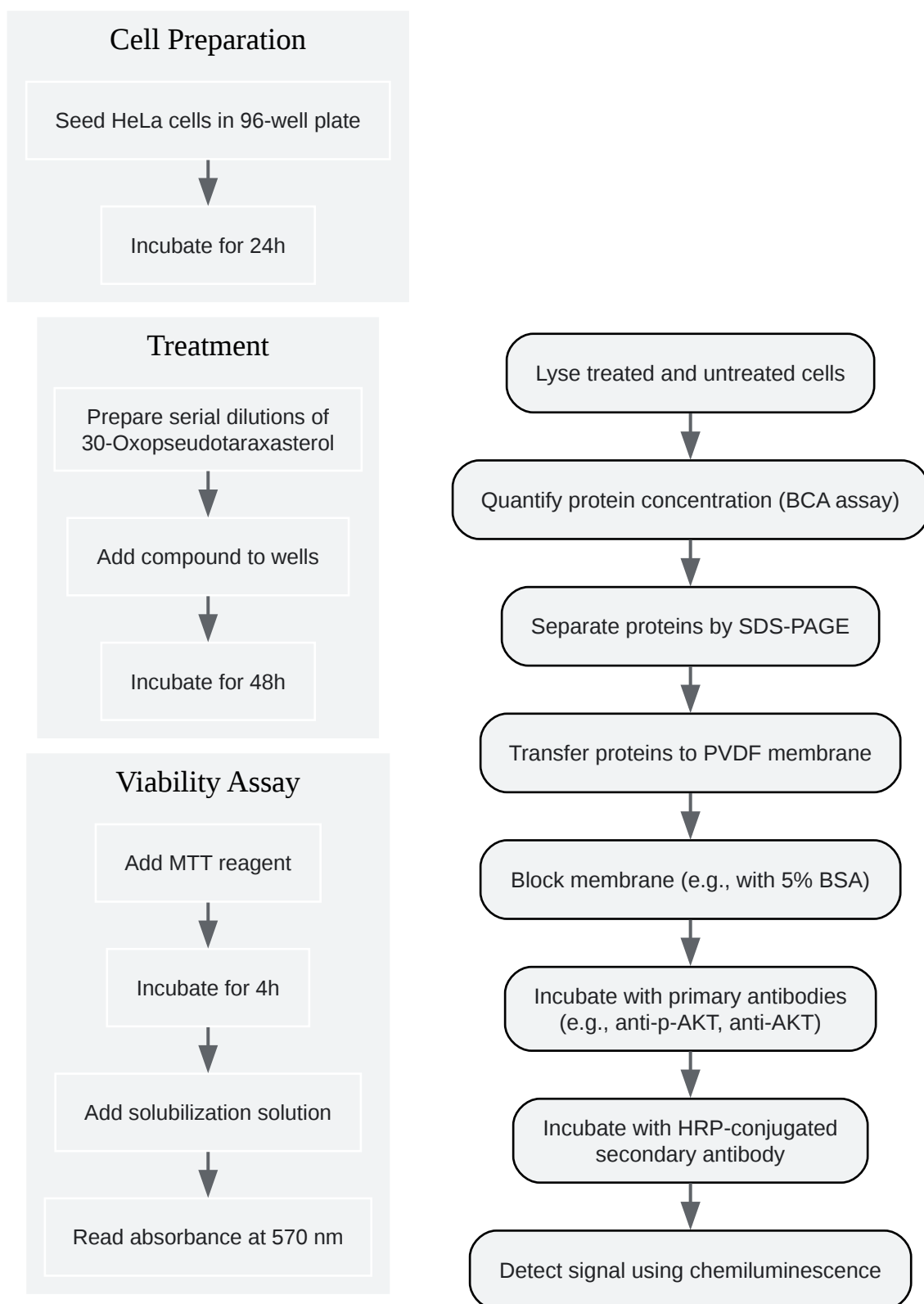
## Postulated Signaling Pathways

Given the established role of the PI3K/AKT pathway in the action of the related compound Taraxasterol, it is plausible that **30-Oxopseudotaraxasterol** may also modulate this critical

signaling cascade. The PI3K/AKT pathway is a key regulator of cell proliferation, survival, and apoptosis, and its dysregulation is a hallmark of many cancers.

Below is a conceptual diagram of the potential interaction of **30-Oxopseudotaraxasterol** with the PI3K/AKT signaling pathway, leading to anti-cancer effects.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scribd.com [scribd.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [30-Oxopseudotaraxasterol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12319660#cas-number-and-iupac-name-for-30-oxopseudotaraxasterol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)